

# An In-depth Technical Guide to the Physical and Chemical Properties of Diaminobiotin

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## Compound of Interest

Compound Name: *Diaminobiotin*

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## Introduction

**Diaminobiotin**, a derivative of biotin (Vitamin H), serves as a crucial intermediate in the biosynthesis of biotin in many microorganisms. Its structural similarity to biotin allows it to participate in various biological processes and makes it a valuable tool in biochemical research and drug development. This technical guide provides a comprehensive overview of the physical and chemical properties of **diaminobiotin**, detailed experimental protocols for its use, and visualizations of relevant biological pathways and experimental workflows.

## Physical and Chemical Properties of Diaminobiotin

The fundamental physical and chemical characteristics of **diaminobiotin** are summarized below. These properties are essential for its handling, application in experimental settings, and for the design of novel derivatives.

Property	Value	Source
IUPAC Name	5-[(2S,3S,4R)-3,4-diaminothiolan-2-yl]pentanoic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	218.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	22342-46-7	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-White to Pale Blue Solid	<a href="#">[3]</a>
Melting Point	>175°C (decomposition)	<a href="#">[4]</a>
Solubility	Water: 20 mg/mL (clear, colorless solution)	<a href="#">[4]</a>
DMSO: Soluble (qualitative)	<a href="#">[5]</a>	
Ethanol: Sparingly soluble (inferred from related compounds)	<a href="#">[6]</a>	
Methanol: Sparingly soluble (inferred from related compounds)	<a href="#">[6]</a>	
XLogP3	-2.7	<a href="#">[1]</a> <a href="#">[2]</a>
pKa (predicted)	<p>Due to the presence of two primary amine groups and a carboxylic acid, diaminobiotin is an amphoteric molecule.</p> <p>Predicted pKa values are approximately 4.5-5.0 for the carboxylic acid and 9.5-10.5 for the amino groups.</p> <p>Experimental determination is recommended for precise applications.</p>	

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Stability	Stable under standard laboratory conditions. Aqueous solutions are stable for several months when stored properly.
	Stability is pH and temperature-dependent; degradation may occur at extreme pH values and elevated temperatures. <a href="#">[7]</a>

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## Signaling Pathways and Logical Relationships

### Biotin Biosynthesis Pathway in *Escherichia coli*

**Diaminobiotin** is a key intermediate in the de novo synthesis of biotin in microorganisms like *E. coli*. The pathway involves a series of enzymatic conversions starting from pimeloyl-CoA. The formation of **diaminobiotin** from 7-keto-8-aminopelargonic acid (KAPA) is a critical step, catalyzed by the enzyme 7,8-diaminopelargonic acid aminotransferase (BioA). **Diaminobiotin** is then converted to dethiobiotin by dethiobiotin synthetase (BioD). Dethiobiotin is further converted to biotin by biotin synthase (BioB).



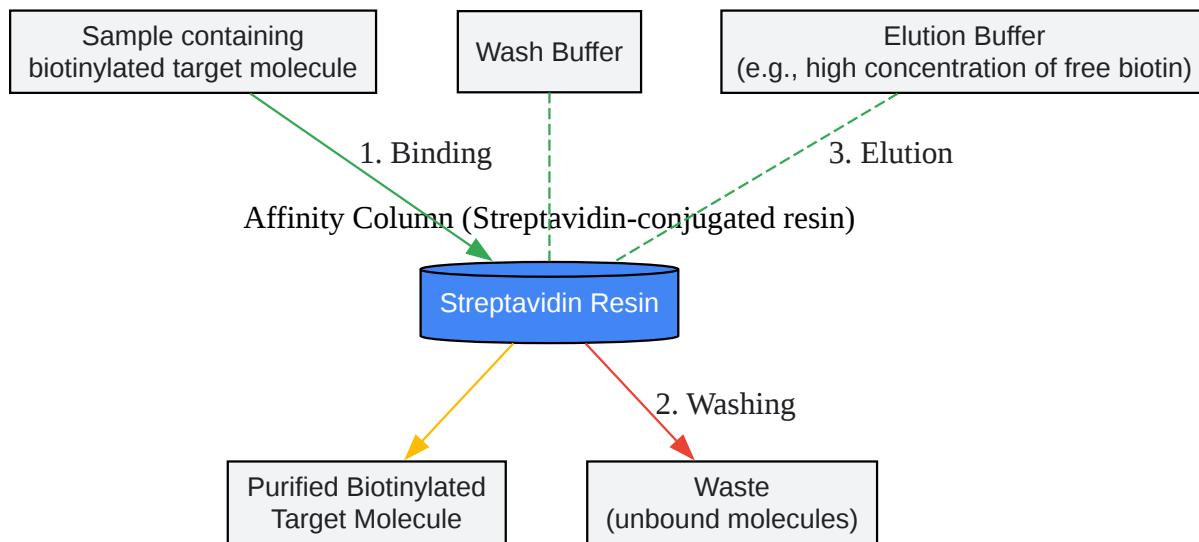
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Biotin biosynthesis pathway in *E. coli*.

## Experimental Workflows

### Affinity Chromatography using Diaminobiotin Analogs

The high affinity of biotin and its analogs for streptavidin can be exploited for the purification of biotinylated molecules. While **diaminobiotin** itself has a lower affinity for wild-type streptavidin compared to biotin, it can be used with engineered streptavidin mutants or as a basis for synthesizing other affinity tags. The general workflow for affinity chromatography is depicted below.



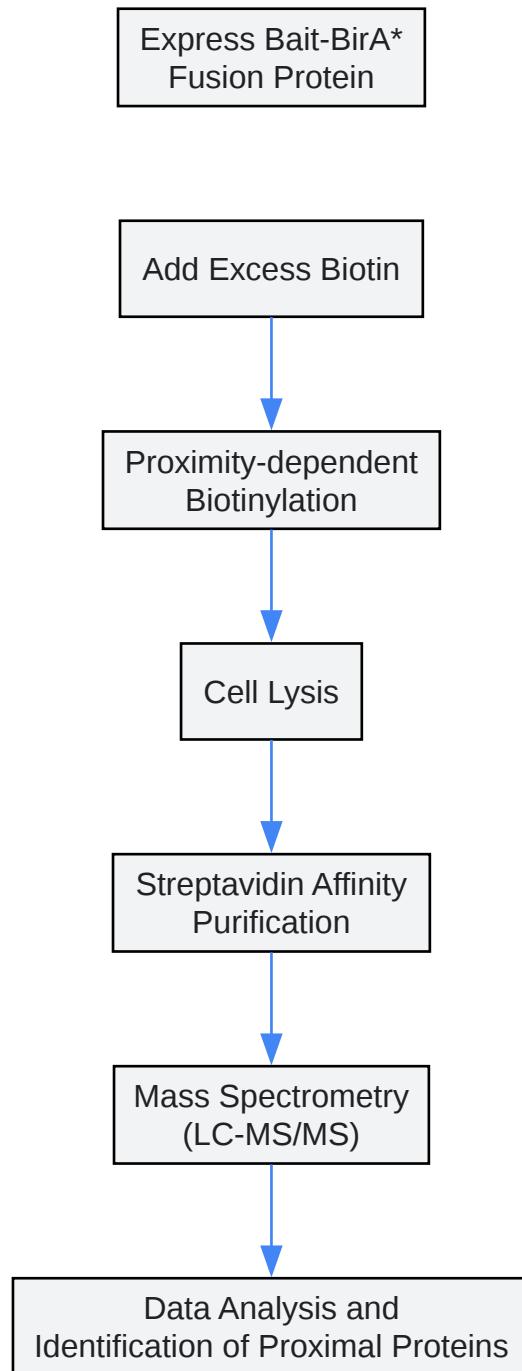
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General workflow for affinity chromatography.

## Proximity-Dependent Biotin Identification (BioID)

BioID is a powerful technique to identify protein-protein interactions in a cellular context. A protein of interest is fused to a promiscuous biotin ligase (like BirA\*), which biotinylates nearby proteins. These biotinylated proteins can then be purified and identified. **Diaminobiotin** derivatives can be used in specialized BioID applications.

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